

# Application Note: Large-Scale Synthesis and Purification of trans-4-Octene

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## Compound of Interest

Compound Name: **trans-4-Octene**

Cat. No.: **B086139**

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## Introduction

**Trans-4-octene** is an acyclic olefin used as a specialty chemical and intermediate in pharmaceutical research and organic synthesis.<sup>[1][2]</sup> Its utility necessitates efficient and scalable methods for its production and purification. The primary challenges in manufacturing **trans-4-octene** on a large scale are achieving high stereoselectivity in the synthesis to favor the trans isomer and the subsequent purification to remove other structural and geometric isomers, which often possess very similar physical properties. This document provides detailed protocols for the synthesis and purification of **trans-4-octene** suitable for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

A summary of the key physical and chemical properties of **trans-4-octene** is presented below. This data is crucial for handling, storage, and purification processes.

Property	Value	References
CAS Number	14850-23-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	112.21 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless Liquid	<a href="#">[3]</a>
Boiling Point	122-123 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Density	0.715 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Refractive Index (n <sub>20</sub> /D)	1.412	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Sparingly soluble in water (10.7 mg/L).	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	21 °C (69.8 °F) - closed cup	<a href="#">[4]</a>
Hazard Class	Flammable Liquid, Aspiration Hazard	<a href="#">[4]</a>

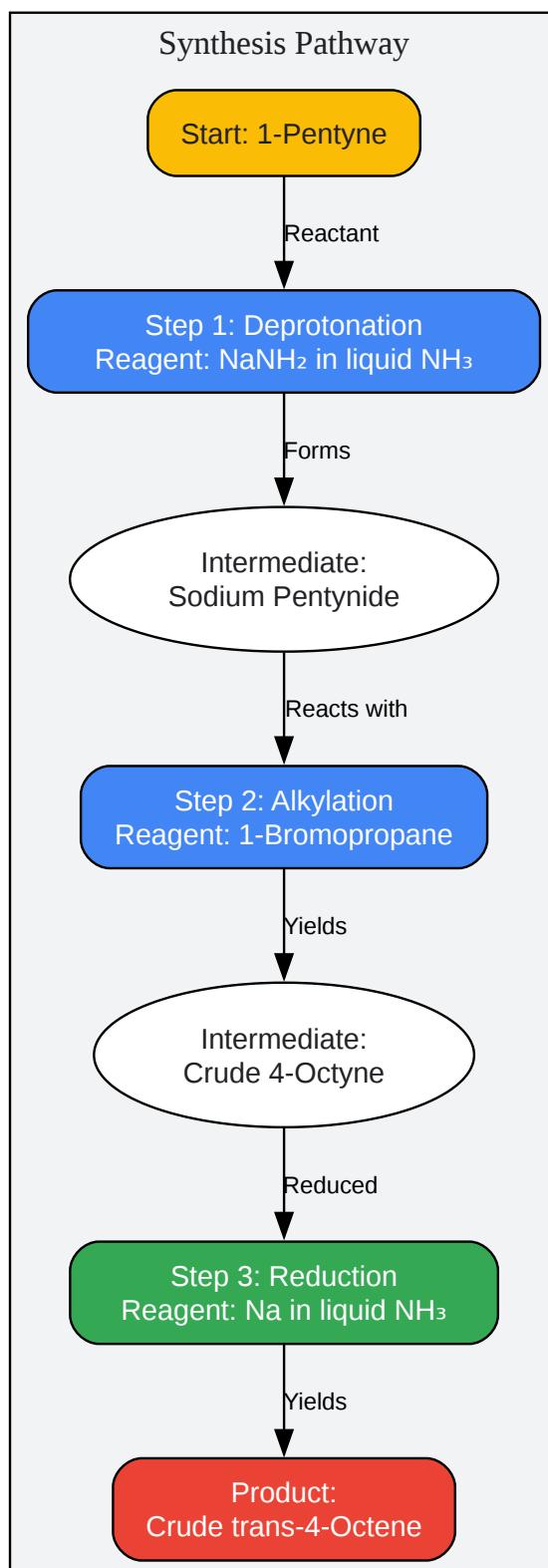
## Synthesis of **trans-4-Octene**

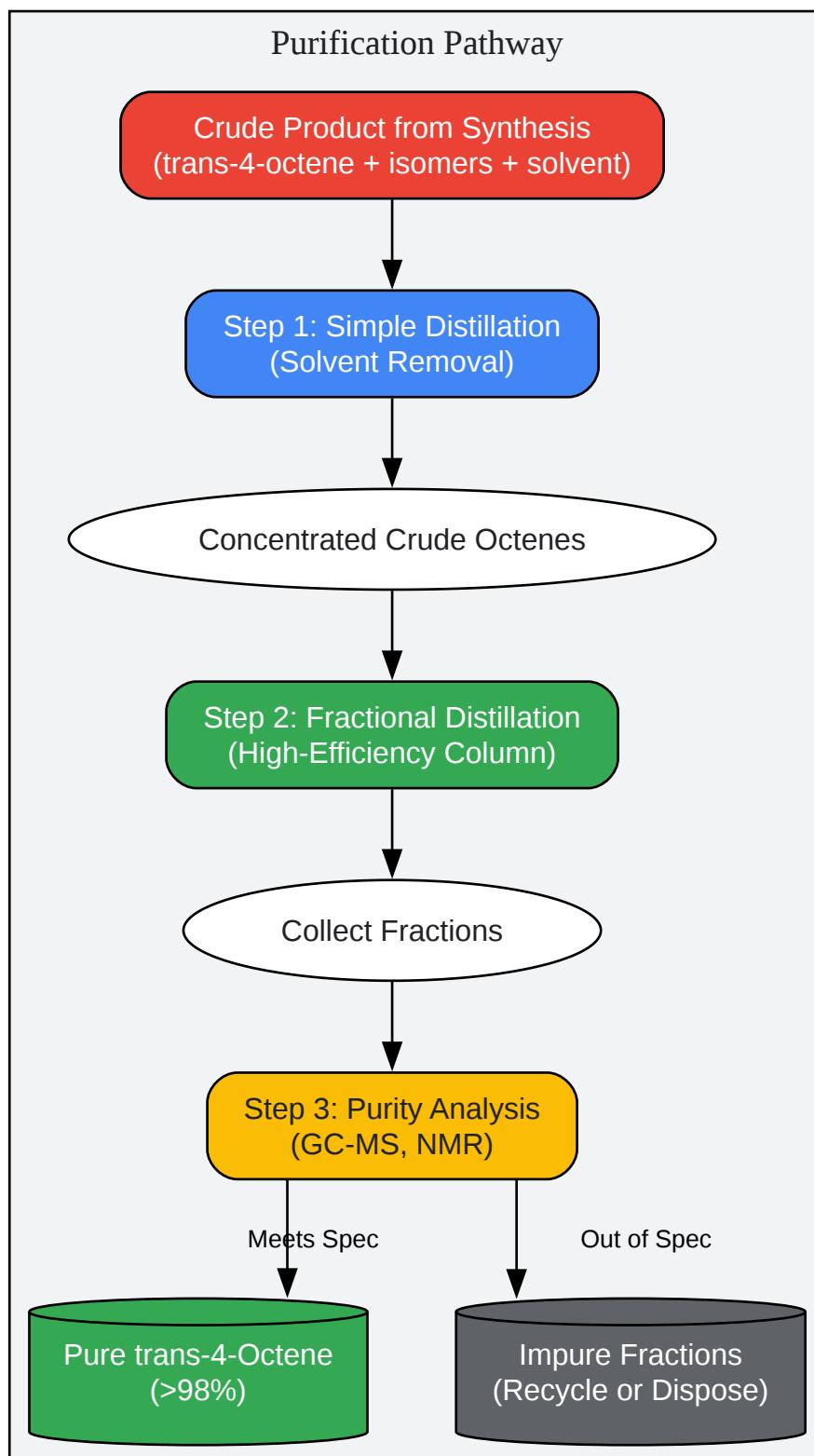
The synthesis of **trans-4-octene** with high stereoselectivity is critical. A common and reliable laboratory-scale method that can be adapted for larger scales is the dissolving metal reduction of an internal alkyne. An alternative industrial approach is olefin metathesis.

### Method 1: Sodium-Ammonia Reduction of 4-Octyne

This is a classic and highly stereoselective method for preparing trans-alkenes. The process involves two main stages: the synthesis of the alkyne precursor (4-octyne) from a terminal alkyne, followed by its reduction.[\[5\]](#)[\[6\]](#)[\[7\]](#)

#### Logical Workflow for Synthesis of **trans-4-Octene**



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